

A Comprehensive Technical Guide to 2-Amino-3-(4-biphenyl)propanoic Acid

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Compound of Interest

Compound Name: 2-Amino-3-(4-biphenyl)propanoic acid

CAS No.: 76985-08-5

Cat. No.: B556527

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For Researchers, Scientists, and Drug Development Professionals

Foreword

As a Senior Application Scientist, it is my privilege to present this in-depth technical guide on **2-Amino-3-(4-biphenyl)propanoic acid**. This non-proteinogenic amino acid, a cornerstone in medicinal chemistry and drug discovery, offers a unique structural scaffold for the development of novel therapeutics. This guide moves beyond a simple recitation of facts, delving into the causality behind experimental choices and providing a framework for its practical application in the laboratory. The information herein is curated to be a self-validating system, grounded in authoritative references to ensure scientific integrity.

Introduction and Chemical Identity

2-Amino-3-(4-biphenyl)propanoic acid, also known by synonyms such as DL-Biphenylalanine and 4-Phenyl-DL-phenylalanine, is a non-standard amino acid that has garnered significant interest in the field of drug development. Its structure, featuring a biphenyl moiety attached to an alanine backbone, provides a unique combination of hydrophobicity and

aromaticity, making it a valuable building block for modulating the pharmacokinetic and pharmacodynamic properties of lead compounds.

CAS Number: 76985-08-5[1]

Molecular Formula: C₁₅H₁₅NO₂

Molecular Weight: 241.29 g/mol

The biphenyl group can engage in π - π stacking interactions with biological targets, while the amino acid scaffold allows for its incorporation into peptides and peptidomimetics, enhancing their stability and receptor affinity.

Physicochemical and Spectroscopic Data

A thorough understanding of the physicochemical properties of **2-Amino-3-(4-biphenyl)propanoic acid** is crucial for its effective use in synthesis and formulation.

Property	Value	Source
Appearance	Solid powder	MedKoo Biosciences
Purity	>95%	MedKoo Biosciences
Solubility	To be determined in common organic solvents and aqueous solutions.	MedKoo Biosciences
Storage	Dry, dark, and at 0-4°C for short-term storage (days to weeks) or -20°C for long-term storage (months to years).	MedKoo Biosciences

Spectroscopic Characterization

While a publicly available, high-resolution spectrum for this specific compound is not readily found, the expected spectral characteristics can be predicted based on its structure and data from analogous compounds.

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons of the two phenyl rings, typically in the range of 7.0-8.0 ppm. The benzylic protons (CH_2) adjacent to the biphenyl group would likely appear as a multiplet around 3.0-3.5 ppm, coupled to the alpha-proton. The alpha-proton (CH) would resonate further downfield, likely between 3.5-4.5 ppm, coupled to the benzylic protons and the amino group protons. The protons of the carboxylic acid and amino groups would be visible, with their chemical shifts being dependent on the solvent and concentration.
- ^{13}C NMR: The carbon NMR spectrum would display a number of signals in the aromatic region (120-145 ppm) corresponding to the biphenyl carbons. The carbonyl carbon of the carboxylic acid would be significantly downfield (>170 ppm). The alpha-carbon and the benzylic beta-carbon would appear in the aliphatic region, typically between 40-60 ppm.
- Mass Spectrometry: The exact mass would be approximately 241.1103, corresponding to the molecular formula $\text{C}_{15}\text{H}_{15}\text{NO}_2$.

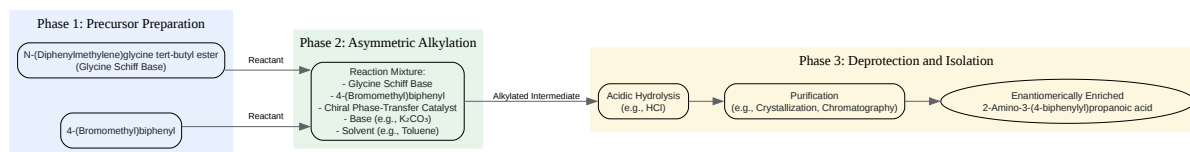
Synthesis of 2-Amino-3-(4-biphenyl)propanoic Acid

The synthesis of unnatural amino acids like **2-Amino-3-(4-biphenyl)propanoic acid** often involves the alkylation of a glycine equivalent or the amination of a corresponding α -halo acid. Asymmetric synthesis is of particular importance to obtain enantiomerically pure forms (L- or D-isomers), which are often required for specific biological activities.

General Asymmetric Synthesis Strategy

A common and effective method for the asymmetric synthesis of α -amino acids is through the alkylation of a chiral glycine enolate equivalent, often using a phase-transfer catalyst to control stereochemistry.

General workflow for the asymmetric synthesis.



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Caption: General workflow for the asymmetric synthesis.

Detailed Experimental Protocol (Representative)

This protocol is a representative example based on established methods for the synthesis of similar unnatural amino acids.^[2] Researchers should optimize conditions for their specific laboratory setup.

Step 1: Asymmetric α -Alkylation

- To a stirred solution of N-(diphenylmethylene)glycine tert-butyl ester (1.0 eq.) and a chiral phase-transfer catalyst (e.g., a Cinchona alkaloid-derived quaternary ammonium salt, 0.1 eq.) in toluene, add powdered potassium carbonate (5.0 eq.).
- Add 4-(bromomethyl)biphenyl (1.2 eq.) to the mixture.
- Stir the reaction vigorously at room temperature for 24-48 hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture and concentrate the filtrate under reduced pressure.

Step 2: Deprotection

- Dissolve the crude product from Step 1 in a suitable solvent such as tetrahydrofuran (THF).
- Add an aqueous solution of hydrochloric acid (e.g., 3 M HCl) and stir the mixture at room temperature or with gentle heating until the deprotection is complete (monitored by TLC).
- Neutralize the reaction mixture with a base (e.g., NaOH) to the isoelectric point of the amino acid to precipitate the product.
- Collect the solid by filtration, wash with cold water, and then with a non-polar solvent like diethyl ether.

Step 3: Purification

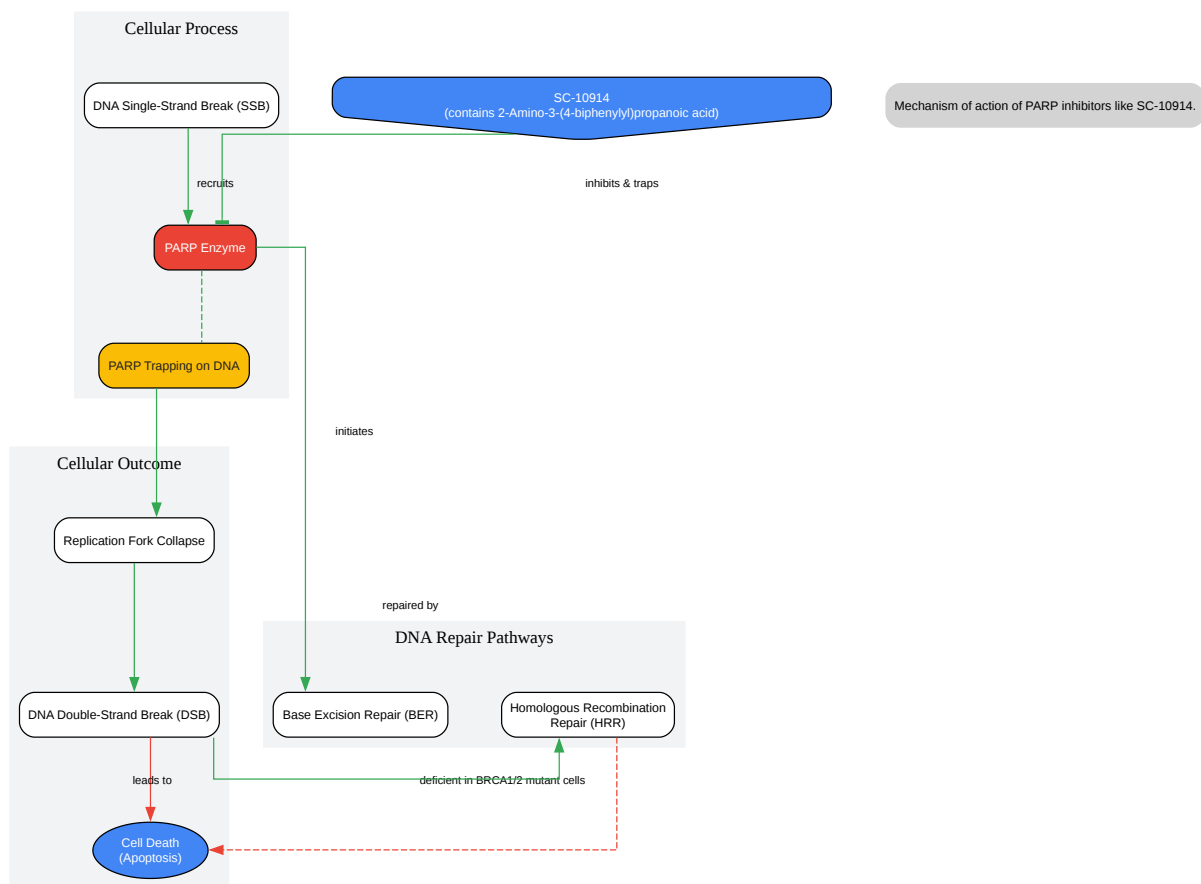
- The crude product can be further purified by recrystallization from a suitable solvent system (e.g., water/ethanol) or by column chromatography on silica gel.

Applications in Drug Development

2-Amino-3-(4-biphenyl)propanoic acid is a valuable building block in medicinal chemistry, primarily due to the desirable properties imparted by the biphenyl moiety.

As a Key Intermediate for PARP Inhibitors

This amino acid is the core structure of SC-10914, a potent inhibitor of poly(ADP-ribose) polymerase (PARP). PARP inhibitors are a class of targeted cancer therapies that are particularly effective in tumors with deficiencies in homologous recombination repair, such as those with BRCA1/2 mutations. SC-10914 has shown potent anti-proliferative activity against human BRCA-deficient tumor cells.



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Caption: Mechanism of action of PARP inhibitors like SC-10914.

Building Block for Kinase Inhibitors

The structural motif of **2-Amino-3-(4-biphenyl)propanoic acid** is found in complex molecules targeting various kinases. For instance, derivatives of this amino acid can be utilized in the synthesis of fibroblast growth factor receptor (FGFR) inhibitors like Erdafitinib. Erdafitinib is an approved medication for certain types of urothelial carcinoma.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Incorporation into Peptides and Peptidomimetics

The incorporation of unnatural amino acids like **2-Amino-3-(4-biphenyl)propanoic acid** into peptide sequences can significantly enhance their therapeutic potential. The biphenyl side chain can improve metabolic stability by sterically hindering enzymatic degradation.[\[7\]](#)

Furthermore, it can introduce conformational constraints and provide additional binding interactions with the target receptor, potentially leading to increased potency and selectivity.[\[8\]](#)

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **2-Amino-3-(4-biphenyl)propanoic acid**.

- General Handling: Use in a well-ventilated area, preferably in a chemical fume hood.[\[9\]](#) Avoid inhalation of dust and contact with skin and eyes.[\[9\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- First Aid Measures:
 - In case of skin contact: Wash off with soap and plenty of water.
 - In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
 - If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.
 - If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

- **Stability and Reactivity:** The compound is generally stable under recommended storage conditions.^[9] It is incompatible with strong oxidizing agents.^[9]

This information is a summary. Always refer to the full Safety Data Sheet (SDS) before use.^[3]
^[9]

Conclusion

2-Amino-3-(4-biphenyl)propanoic acid is a versatile and valuable building block for the modern medicinal chemist. Its unique structural features provide a powerful tool for the design and synthesis of novel therapeutics with enhanced properties. A thorough understanding of its synthesis, properties, and applications, as outlined in this guide, will empower researchers to fully leverage its potential in their drug discovery endeavors.

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